

# An In-depth Technical Guide to 4-tert-Butyl-3,6-dichloropyridazine

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## Compound of Interest

Compound Name: 4-tert-Butyl-3,6-dichloropyridazine

Cat. No.: B024430

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CAS Number: 22808-29-3

This technical guide provides a comprehensive overview of **4-tert-Butyl-3,6-dichloropyridazine**, a substituted pyridazine derivative. The document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry, offering insights into its chemical properties, a plausible synthetic route, and its potential as a biologically active compound.

## Chemical and Physical Properties

**4-tert-Butyl-3,6-dichloropyridazine** is a halogenated heterocyclic compound. While extensive experimental data for this specific molecule is not readily available in the public domain, its key properties can be summarized and estimated based on available data from chemical suppliers and analogous compounds.

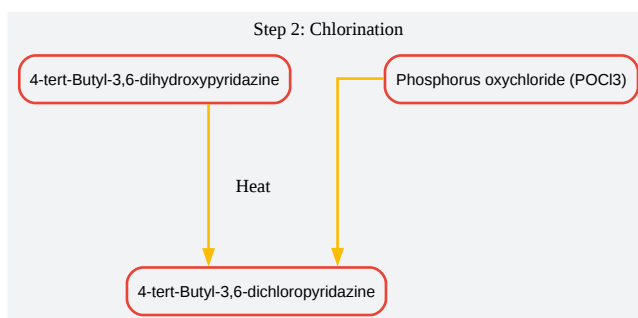
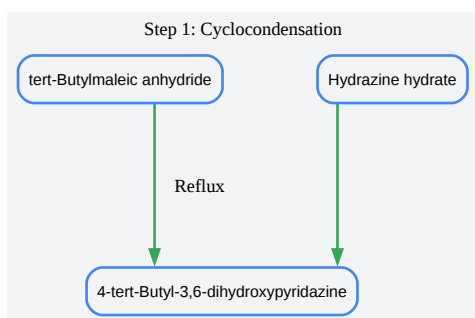
Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>10</sub> Cl <sub>2</sub> N <sub>2</sub>	[1]
Molecular Weight	205.08 g/mol	[1]
Appearance	Colorless to yellow-brown liquid or solid	
Melting Point	Not explicitly reported	
Boiling Point	Not explicitly reported	
Solubility	Soluble in organic solvents such as methanol, ethanol, and dichloromethane.	
Storage Conditions	Store in a cool, dry, and well-ventilated area, away from incompatible substances.	

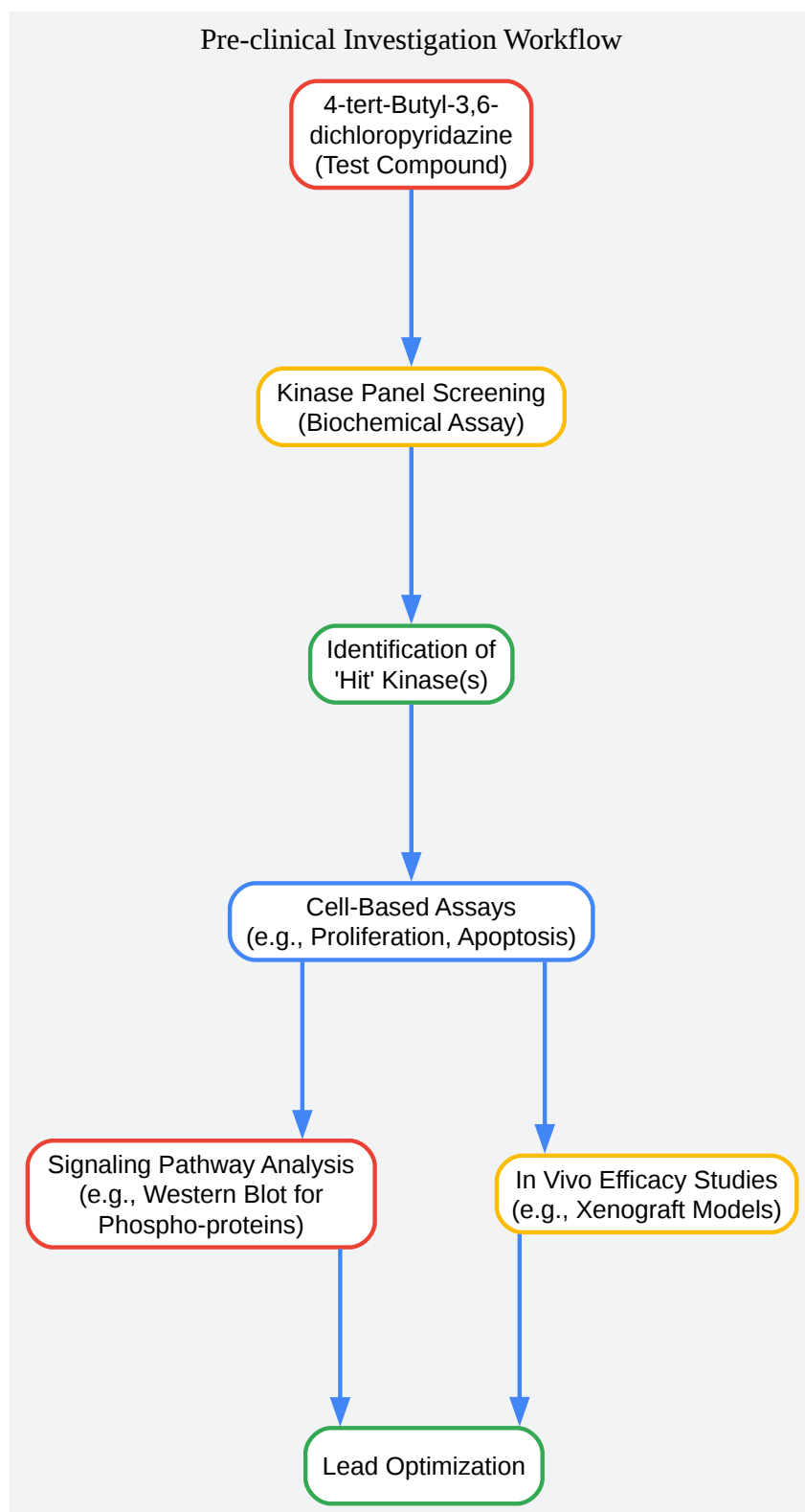
## Synthesis

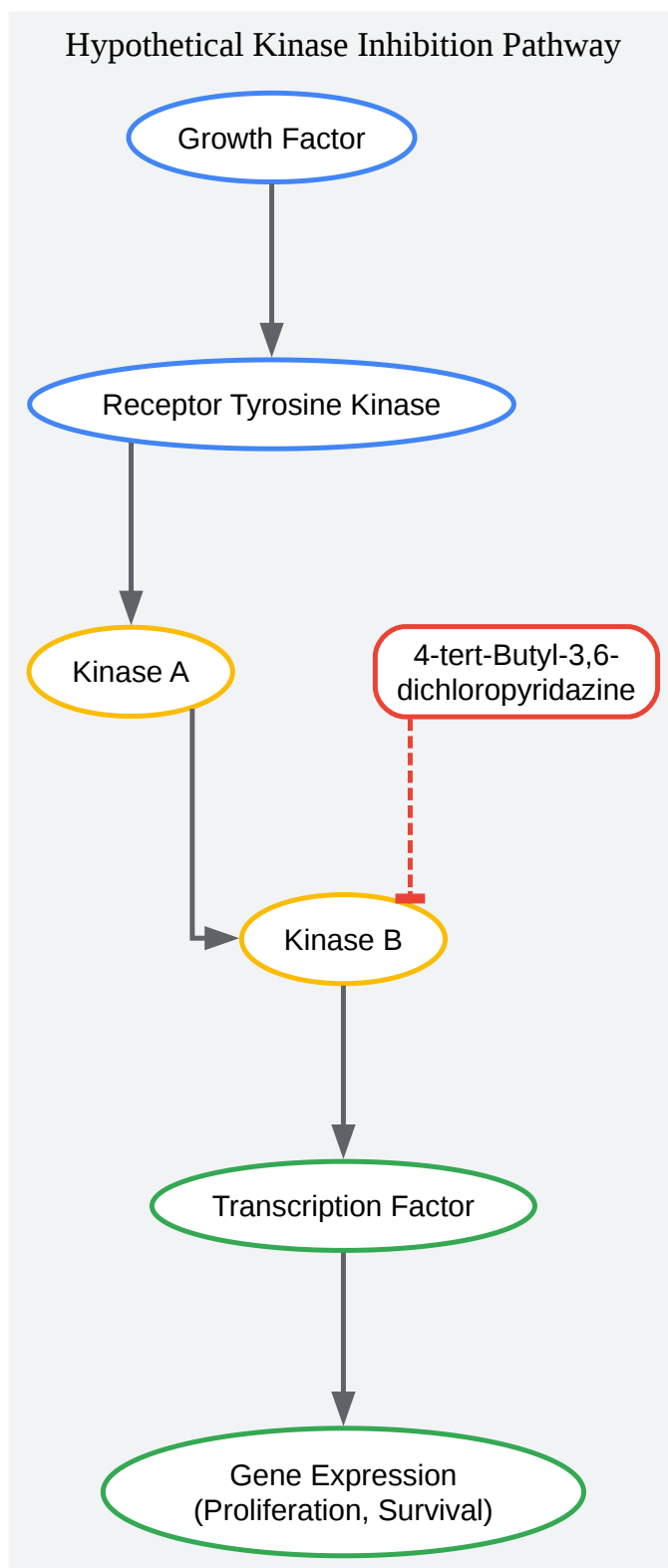
A specific, detailed experimental protocol for the synthesis of **4-tert-Butyl-3,6-dichloropyridazine** is not explicitly described in the reviewed literature. However, a plausible and efficient synthetic route can be proposed based on established methods for the synthesis of substituted 3,6-dichloropyridazines. The general strategy involves the condensation of a substituted maleic anhydride with a hydrazine source to form the corresponding dihydroxypyridazine, followed by a chlorination step. A process for the analogous 4-isopropyl-3,6-dichloropyridazine has been patented, providing a strong basis for this proposed synthesis. [2]

## Proposed Synthetic Pathway

A potential synthetic route to **4-tert-Butyl-3,6-dichloropyridazine** is outlined below. This two-step process starts from tert-butylmaleic anhydride.







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## References

- 1. 1stsci.com [1stsci.com]
- 2. An Improved Process For The Preparation of 3,6 Dichloro 4 [quickcompany.in]
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